

# An In-depth Technical Guide to N-(1-Oxopentadecyl)glycine-d2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N-(1-Oxopentadecyl)glycine-d2

Cat. No.: B12374327

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **N-(1-Oxopentadecyl)glycine-d2**, a deuterated N-acyl glycine. The information is intended for researchers, scientists, and professionals in drug development and metabolic research.

## Core Chemical Properties

**N-(1-Oxopentadecyl)glycine-d2** is the deuterated form of N-pentadecanoylglycine, an N-acyl amino acid. The deuterium labeling makes it a valuable tool for various analytical and research applications, particularly in mass spectrometry and NMR spectroscopy.

Property	Value	Source
Molecular Formula	C17H31D2NO3	[1]
Molecular Weight	301.46 g/mol	[1]
Non-Deuterated Molecular Formula	C17H33NO3	[2]
Non-Deuterated Molecular Weight	299.4 g/mol	[2]
IUPAC Name	2,2-dideuterio-2-(pentadecanoylamino)acetic acid	Inferred from related compounds
Synonyms	N-Pentadecanoylglycine-d2	Inferred from related compounds

## Synthesis and Characterization

The synthesis of **N-(1-Oxopentadecyl)glycine-d2** typically involves a two-step process analogous to the synthesis of similar deuterated N-acyl glycines.[3]

### Experimental Protocol: Synthesis of N-(1-Oxopentadecyl)glycine-d2

This protocol is adapted from methodologies for similar N-acyl glycines.[3]

#### Step 1: Deuteration of Glycine

- **Procedure:** Glycine is deuterated via an acid-catalyzed exchange reaction. Glycine is refluxed with deuterated hydrochloric acid (DCI) in heavy water (D2O).
- **Isotopic Purity:** This method can yield Glycine-d2 with an isotopic purity of over 98%.[3]
- **Monitoring:** The progress of the deuteration can be monitored by 1H NMR spectroscopy by observing the disappearance of the signal from the  $\alpha$ -protons.

#### Step 2: Acylation of Glycine-d2

- Procedure: The deuterated glycine is then acylated with pentadecanoyl chloride under Schotten-Baumann conditions. Glycine-d<sub>2</sub> is dissolved in a sodium hydroxide solution, and pentadecanoyl chloride is added dropwise with vigorous stirring.
- Reaction: Glycine-d<sub>2</sub> + Cl-CO-(CH<sub>2</sub>)<sub>13</sub>-CH<sub>3</sub> → **N-(1-Oxopentadecyl)glycine-d<sub>2</sub>** + NaCl
- Yield: This reaction typically achieves yields greater than 85%.<sup>[3]</sup>
- Purification: The final product is purified by recrystallization or column chromatography to achieve high chemical purity (>99%).<sup>[3]</sup>

## Characterization

- Mass Spectrometry: High-resolution mass spectrometry would confirm the molecular weight of 301.46 g/mol and show a characteristic fragmentation pattern for the pentadecanoyl chain and the deuterated glycine moiety.<sup>[3]</sup>
- NMR Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR would be used to confirm the structure. The <sup>13</sup>C NMR spectrum is expected to show a distinct signal for the amide carbonyl carbon around 170 ppm. The deuterium substitution at the α-carbon would lead to a characteristic splitting pattern in the <sup>13</sup>C NMR spectrum.<sup>[3]</sup>

## Applications in Research

Deuterated N-acyl glycines like **N-(1-Oxopentadecyl)glycine-d<sub>2</sub>** are valuable tools in metabolic research and drug development.

## Isotopic Tracer and Internal Standard

**N-(1-Oxopentadecyl)glycine-d<sub>2</sub>** is an ideal internal standard for the quantification of endogenous N-pentadecanoylglycine and other long-chain N-acyl glycines using mass spectrometry-based methods.<sup>[4]</sup> Its stable isotope label ensures that it co-elutes with the analyte of interest, compensating for variations in sample preparation, injection volume, and ionization efficiency.<sup>[4]</sup>

## Experimental Protocol: Quantification of N-Acyl Glycines using LC-MS/MS

The following is a representative LC-MS/MS methodology for the analysis of long-chain N-acyl glycines in biological matrices, such as plasma or urine.[4]

### 1. Sample Preparation (Solid-Phase Extraction)

- To 100  $\mu$ L of the biological sample (e.g., plasma), add 10  $\mu$ L of the internal standard working solution (**N-(1-Oxopentadecyl)glycine-d2** in methanol).
- Add 500  $\mu$ L of 0.1% formic acid in water and vortex.
- Condition a mixed-mode solid-phase extraction (SPE) cartridge with 1 mL of methanol followed by 1 mL of 0.1% formic acid in water.
- Load the sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of 0.1% formic acid in water, followed by 1 mL of methanol.
- Elute the N-acyl glycines with 1 mL of 5% ammonium hydroxide in methanol.
- Evaporate the eluate to dryness under a stream of nitrogen and reconstitute in the mobile phase for LC-MS/MS analysis.

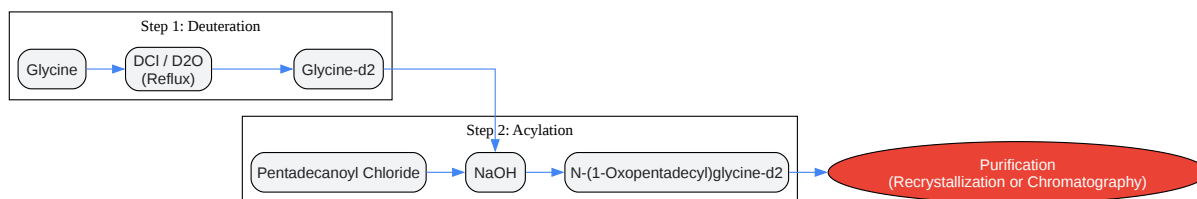
### 2. LC-MS/MS Analysis

- Chromatographic Separation: Use a C18 reverse-phase column with a gradient elution of water and acetonitrile, both containing 0.1% formic acid.
- Mass Spectrometric Detection: Employ a triple quadrupole mass spectrometer in multiple reaction monitoring (MRM) mode. Monitor the specific precursor-to-product ion transitions for both the analyte and the deuterated internal standard.

## Metabolic Studies

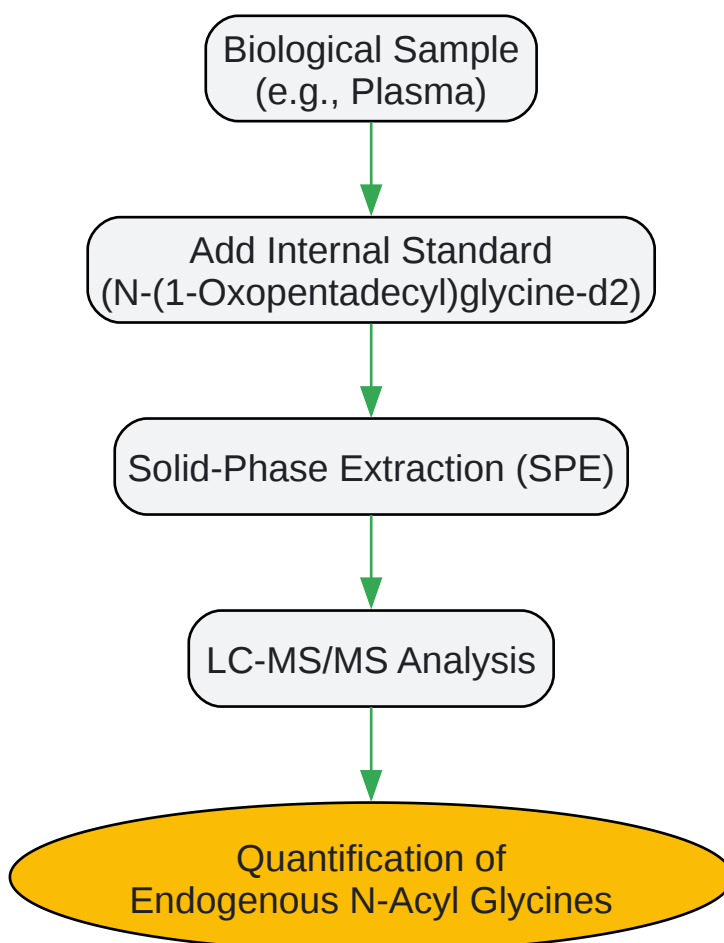
N-acyl glycines are endogenous metabolites involved in fatty acid  $\beta$ -oxidation and amino acid conjugation.[3] Labeled compounds like **N-(1-Oxopentadecyl)glycine-d2** can be used as tracers to study the in vivo metabolism and disposition of fatty acids.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **N-(1-Oxopentadecyl)glycine-d2**.



[Click to download full resolution via product page](#)

Caption: Analytical workflow for N-acyl glycine quantification.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cenmed.com [cenmed.com]
- 2. Pentadecanoylglycine | C17H33NO3 | CID 53481663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-(1-Oxotridecyl)glycine-d2 () for sale [vulcanchem.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-(1-Oxopentadecyl)glycine-d2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12374327#n-1-oxopentadecyl-glycine-d2-chemical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)